

Mordant Red 19 chemical structure and properties

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Compound of Interest

Compound Name: Mordant red 19

Cat. No.: B1208130

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Mordant Red 19: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mordant Red 19, also known by several other names including C.I. 18735 and Superchrome Red G, is an azo dye.^{[1][2][3]} Azo dyes are organic compounds characterized by the presence of a diazene functional group ($R-N=N-R'$), and they constitute a significant class of synthetic colorants.^[1] **Mordant Red 19** is specifically classified as a mordant dye, meaning it requires the use of a mordant—typically a metal ion—to bind to the substrate being colored, thereby improving the fastness of the dye.^{[3][4]} It is commonly used in the textile industry for dyeing fabrics, often in conjunction with chromium salts.^[3] Beyond its role in textiles, **Mordant Red 19** has found applications in analytical chemistry, notably as a fluorescent reagent for the determination of trace metals.

Chemical Structure and Properties

Mordant Red 19 is an organic compound whose sodium salt is the most common form.^[3] The chemical structure is characterized by a substituted benzenesulfonic acid group linked to a pyrazolone derivative through an azo bridge.

Physicochemical Properties

A summary of the key physicochemical properties of **Mordant Red 19** is presented below. It is important to note that specific quantitative data such as melting and boiling points are not readily available in the cited literature.

Property	Value	Reference(s)
IUPAC Name	sodium (E)-5-chloro-2-hydroxy-3-((3-methyl-5-oxo-1-phenyl-4,5-dihydro-1H-pyrazol-4-yl)diazenyl)benzenesulfonate	[5]
Synonyms	C.I. 18735, Acid Chrome Red 5G, Superchrome Red G, Metachrome Red 5G	[3][5]
CAS Number	1934-24-3 (sodium salt)	[3]
Molecular Formula	C ₁₆ H ₁₂ ClN ₄ NaO ₅ S	[5][6]
Molecular Weight	430.80 g/mol	[6]
Appearance	Red powder	[7]
Solubility	Soluble in water (forms an orange-red solution), soluble in ethanol (forms a brown-light orange solution), soluble in acetone and Cellosolve, insoluble in other organic solvents.	[6]

Spectral Properties

Spectral Data	Value	Reference(s)
UV-Vis Absorbance Peak	196 nm	[2]
Fluorescence	Excitation: 478 nm, Emission: 555 nm (when complexed with aluminum)	[1][8][9]

Chemical Synthesis

The synthesis of **Mordant Red 19** is typically achieved through a two-step process involving diazotization followed by an azo coupling reaction.^[6]

A brief outline of the synthesis is as follows:

- **Diazotization:** 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling agent, in this case, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one, to form the final **Mordant Red 19** molecule.^[6]

A detailed, step-by-step experimental protocol for the synthesis is not extensively documented in the readily available scientific literature.

Experimental Protocols

Fluorimetric Determination of Aluminum

Mordant Red 19 can be used as a sensitive and selective reagent for the spectrofluorimetric determination of trace amounts of aluminum.^{[1][8][9]} The method is based on the formation of a fluorescent complex between aluminum ions and **Mordant Red 19**.

Materials:

- **Mordant Red 19** solution
- Buffer solution (pH 5.15)
- Standard aluminum solutions
- n-propyl alcohol
- Phenanthroline solution
- Ultrapure water

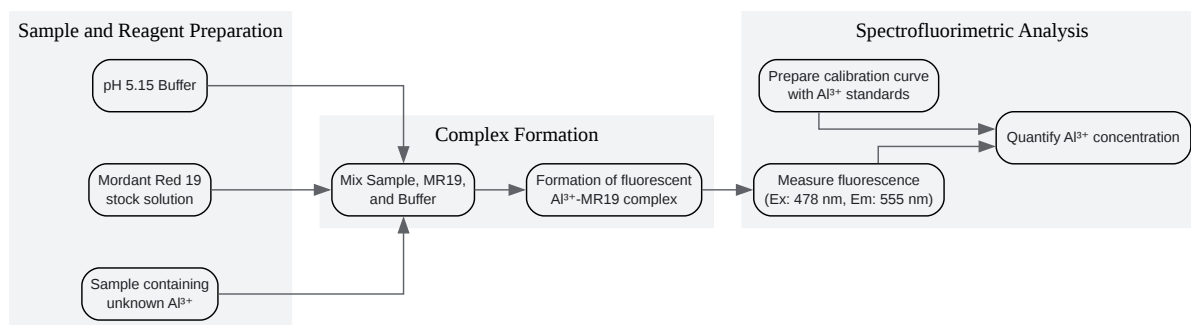
- Spectrofluorometer

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **Mordant Red 19** in n-propyl alcohol.^[9] The solution should be stored for at least 24 hours before use.^[9]
 - Prepare a buffer solution with a pH of 5.15.^[9]
 - Prepare a series of standard aluminum solutions of known concentrations.^[9]
- Sample Preparation:
 - In a suitable flask, combine 2.5 mL of n-propyl alcohol, 2.5 mL of the **Mordant Red 19** stock solution, and 0.15 mL of phenanthroline solution.^[9]
 - Add the sample containing an unknown concentration of aluminum.
 - Bring the final volume to 12.5 mL with the pH 5.15 buffer solution.^[9]
- Measurement:
 - Set the spectrofluorometer to an excitation wavelength of 478 nm and an emission wavelength of 555 nm.^{[1][8][9]}
 - Measure the fluorescence intensity of the prepared sample.
- Quantification:
 - Construct a calibration curve by plotting the fluorescence intensity versus the concentration of the standard aluminum solutions.
 - Determine the concentration of aluminum in the unknown sample by comparing its fluorescence intensity to the calibration curve. The limit of detection for this method has been reported to be as low as 0.4 ppb.^{[1][8][9]}

Visualizations

Caption: Chemical structure of **Mordant Red 19** (sodium salt).



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Caption: Workflow for the fluorimetric determination of aluminum using **Mordant Red 19**.

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